

In-Depth Technical Guide: Ammonium Copper(II) Sulfate Hexahydrate (CAS 13587-26-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMMONIUM COPPER(II)
SULFATE HEXAHYDRATE

Cat. No.: B8235736

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, biological activities, and hazards associated with **Ammonium Copper(II) Sulfate Hexahydrate** (CAS 13587-26-3). This double salt, a coordination complex of copper(II) sulfate and ammonium sulfate, is primarily utilized in laboratory settings for crystallographic studies and as a source of copper(II) ions. While its direct application in drug development is not established, its antimicrobial properties and the known cellular effects of copper ions warrant consideration in toxicological and certain biochemical research. This document consolidates key data into structured tables, details experimental protocols for its synthesis, and visualizes the putative mechanisms of copper-induced toxicity and antimicrobial action.

Chemical and Physical Properties

Ammonium Copper(II) Sulfate Hexahydrate is a blue to blue-green crystalline solid.^[1] It is a double salt formed from the co-crystallization of copper(II) sulfate and ammonium sulfate with six molecules of water of hydration.^[1]

Table 1: Chemical and Physical Properties of **Ammonium Copper(II) Sulfate Hexahydrate**

Property	Value	Reference
CAS Number	13587-26-3	[1][2]
Molecular Formula	$(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	[1]
Molar Mass	399.84 g/mol	[3]
Appearance	Blue to blue-green crystalline solid	[1]
Density	Approx. 2.05 g/cm ³	[1]
Melting Point	Decomposes before melting	[1]
Boiling Point	Not applicable (decomposes)	[1]
Solubility in Water	Soluble	[1]
Solubility in Other Solvents	Slightly soluble in alcohol; insoluble in nonpolar organic solvents	[1]
Odor	Odorless	[1]

Synthesis and Experimental Protocols

The synthesis of **Ammonium Copper(II) Sulfate Hexahydrate** is a common laboratory procedure involving the crystallization from an aqueous solution containing stoichiometric amounts of copper(II) sulfate and ammonium sulfate.

Experimental Protocol: Synthesis and Crystallization

This protocol describes the preparation of **Ammonium Copper(II) Sulfate Hexahydrate** crystals from copper(II) sulfate pentahydrate and ammonium sulfate.

Materials:

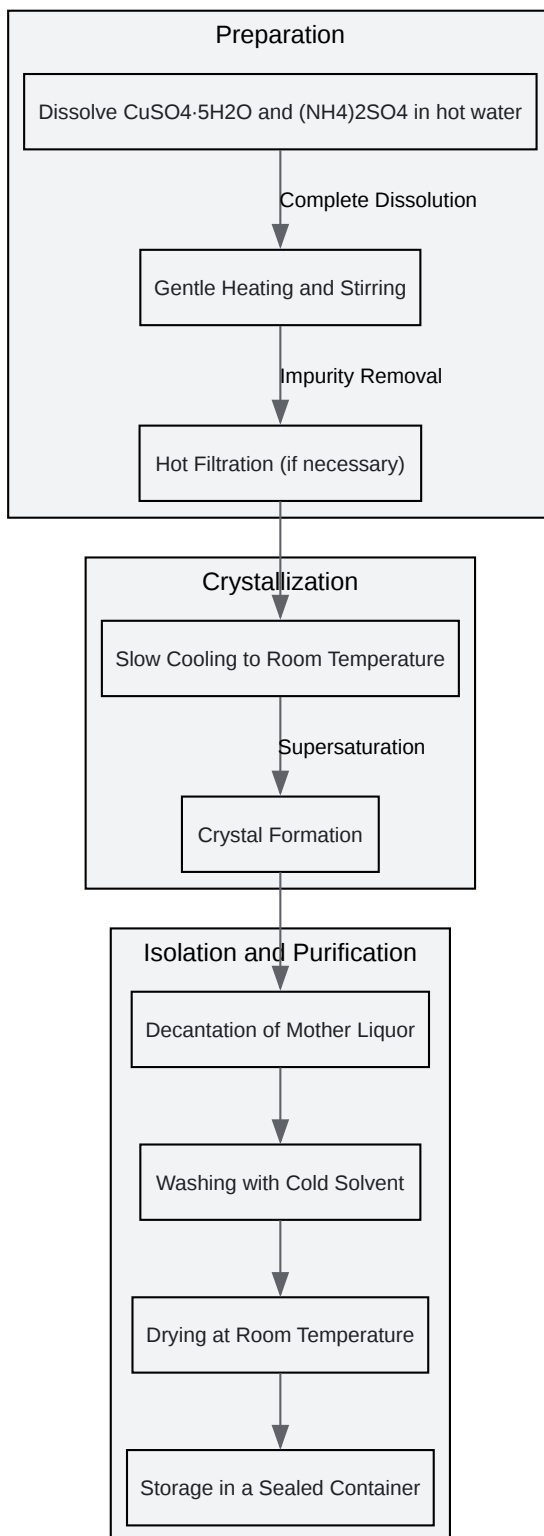
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)

- Distilled or deionized water
- Dilute sulfuric acid (optional, to prevent hydrolysis)
- Beakers
- Heating plate
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Crystallizing dish

Procedure:

- **Dissolution:** Dissolve equimolar amounts of copper(II) sulfate pentahydrate and ammonium sulfate in a minimal amount of hot distilled water. For example, dissolve 25 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ and 13.2 g of $(\text{NH}_4)_2\text{SO}_4$ in 100 mL of water. A few drops of dilute sulfuric acid can be added to prevent the precipitation of basic copper salts.
- **Heating:** Gently heat the solution while stirring until all the salts have completely dissolved. Avoid boiling the solution to prevent excessive evaporation.
- **Filtration:** If the solution is not clear, filter it while hot to remove any insoluble impurities.
- **Crystallization:** Cover the crystallizing dish with a watch glass or perforated parafilm and allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of large, well-defined crystals.
- **Crystal Harvesting:** Once a sufficient crop of crystals has formed, decant the mother liquor.
- **Washing and Drying:** Wash the crystals with a small amount of cold distilled water or ethanol to remove any remaining mother liquor. Dry the crystals on a filter paper at room temperature. Do not heat the crystals as they will lose their water of hydration.
- **Storage:** Store the dried crystals in a well-sealed container to prevent efflorescence (loss of water of hydration).

Synthesis Workflow for Ammonium Copper(II) Sulfate Hexahydrate

[Click to download full resolution via product page](#)

Synthesis and Crystallization Workflow

Biological Activity and Hazards

While not used as a therapeutic agent, the biological activity of **Ammonium Copper(II) Sulfate Hexahydrate** is primarily attributed to the copper(II) ion. Copper is an essential trace element but is toxic at elevated concentrations.

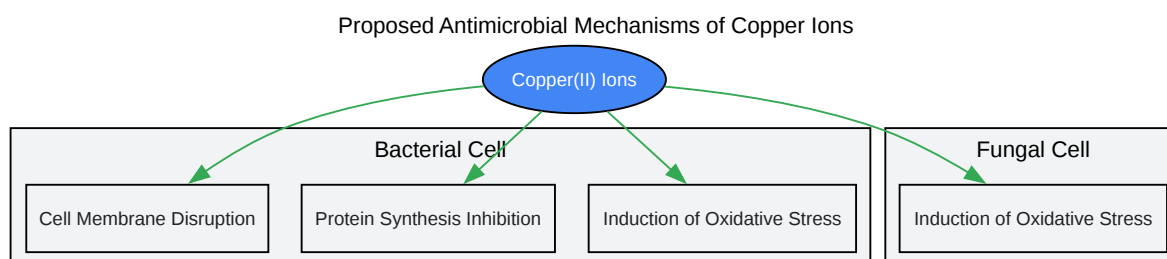
Antimicrobial Activity

Ammonium Copper(II) Sulfate Hexahydrate has demonstrated antimicrobial effects against various microorganisms. The proposed mechanisms of action are linked to the disruptive effects of copper ions on microbial cells.

Table 2: Reported Antimicrobial Activity and Proposed Mechanisms

Microorganism	Activity	Proposed Mechanism of Action
Escherichia coli	Antimicrobial	Disruption of cell membrane integrity
Staphylococcus aureus	Antimicrobial	Inhibition of protein synthesis
Candida albicans	Antimicrobial	Induction of oxidative stress

The antimicrobial action of copper is generally believed to involve the generation of reactive oxygen species (ROS), which leads to damage of cellular components.^[4]



[Click to download full resolution via product page](#)

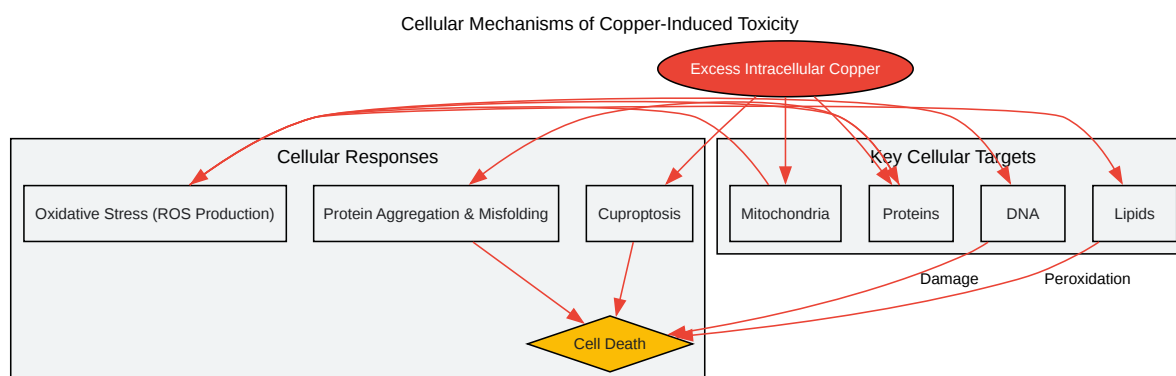
Antimicrobial Mechanisms of Copper

Hazards and Toxicology in Eukaryotic Systems

The primary hazard associated with **Ammonium Copper(II) Sulfate Hexahydrate** is the toxicity of the copper(II) ion. Ingestion of large amounts of copper salts can lead to severe gastrointestinal, hepatic, and renal effects.[5] The cellular and molecular mechanisms of copper toxicity are areas of active research.

Key Toxicological Mechanisms of Copper:

- **Oxidative Stress:** Excess copper can participate in Fenton-like reactions, leading to the generation of highly reactive hydroxyl radicals. These radicals can cause oxidative damage to lipids, proteins, and DNA.
- **Protein Mismetallation and Dysfunction:** Copper ions can displace other metal ions in metalloproteins or bind to non-native sites, leading to protein misfolding, aggregation, and loss of function.[6]
- **Cuproptosis:** A recently identified form of regulated cell death that is dependent on copper. It involves the direct binding of copper to lipidated components of the tricarboxylic acid (TCA) cycle, leading to proteotoxic stress and cell death.[1]



[Click to download full resolution via product page](#)

Pathways of Copper-Induced Cell Toxicity

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference
Hazard Statements	H302	Harmful if swallowed.	[1]
	H315	Causes skin irritation.	
	H319	Causes serious eye irritation.	
	H410	Very toxic to aquatic life with long lasting effects.	
Precautionary Statements	P264	Wash hands thoroughly after handling.	[1]
	P270	Do not eat, drink or smoke when using this product.	
	P273	Avoid release to the environment.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Conclusion

Ammonium Copper(II) Sulfate Hexahydrate is a well-characterized inorganic compound with established laboratory applications. While its direct relevance to drug development is limited, its constituent copper(II) ion exhibits significant biological activity, including antimicrobial effects and various mechanisms of cytotoxicity in eukaryotic cells. Researchers and scientists should handle this compound with appropriate safety precautions, being mindful of its acute toxicity and environmental hazards. The provided synthesis protocols offer a reliable method for its preparation for research purposes. Further investigation into the specific biological effects of the double salt compared to its individual components could yield a more nuanced understanding of its toxicological profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Copper-induced cell death mechanisms and their role in the tumor microenvironment [frontiersin.org]
- 2. Copper: Toxicological relevance and mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. Copper as an antimicrobial agent: recent advances - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Copper-Induced Cytotoxicity and Transcriptional Activation of Stress Genes in Human Liver Carcinoma (HepG(2)) Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Ammonium Copper(II) Sulfate Hexahydrate (CAS 13587-26-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8235736#cas-number-13587-26-3-properties-and-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com